

# Thiomorpholine 1,1-dioxide fundamental chemical properties

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## Compound of Interest

Compound Name: *Thiomorpholine*

Cat. No.: *B091149*

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An In-depth Technical Guide on the Core Chemical Properties of **Thiomorpholine 1,1-dioxide**  
For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Thiomorpholine 1,1-dioxide** is a heterocyclic compound of significant interest in medicinal chemistry and drug development.[1][2] As a sulfone derivative of **thiomorpholine**, it serves as a versatile building block in the synthesis of various biologically active molecules, including antimicrobial and anti-inflammatory agents.[3][4] Its unique physicochemical properties, such as enhanced solubility and stability, make it a valuable scaffold in the design of novel therapeutics.[2] This document provides a comprehensive overview of the fundamental chemical properties, experimental protocols for its synthesis, and its known biological activities.

## Core Chemical and Physical Properties

**Thiomorpholine 1,1-dioxide** is a white to light yellow solid at room temperature. It is an air-sensitive compound and should be stored under an inert atmosphere. The core physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO <sub>2</sub> S	
Molecular Weight	135.18 g/mol	
CAS Number	39093-93-1	
Melting Point	68 - 71 °C	
Boiling Point	155 °C at 1 mmHg	
Density	1.2 ± 0.1 g/cm <sup>3</sup>	
pKa (Predicted)	6.48 ± 0.20	
LogP	-1.45	
Appearance	White to almost white crystalline powder	
Solubility	Slightly soluble in DMSO and Methanol	

## Experimental Protocols

### Synthesis of Thiomorpholine 1,1-dioxide

A common synthetic route involves the oxidation of a protected **thiomorpholine** derivative, followed by deprotection.

#### 2.1.1. Oxidation of N-Boc-thiomorpholine:

- Dissolve tert-butyl**thiomorpholine**-4-carboxylate (N-Boc-**thiomorpholine**) in a suitable solvent such as dichloromethane.
- Add an oxidizing agent, for example, 3-chloroperbenzoic acid (mCPBA) or potassium permanganate (KMnO<sub>4</sub>), to the solution under controlled conditions.
- The reaction progress is monitored by thin-layer chromatography (TLC).

- Upon completion, the reaction mixture is worked up to isolate the N-Boc-**thiomorpholine** 1,1-dioxide intermediate.

#### 2.1.2. Deprotection to yield **Thiomorpholine** 1,1-dioxide:

- Dissolve the N-Boc-**thiomorpholine** 1,1-dioxide intermediate in a mixture of dichloromethane and trifluoroacetic acid.
- Stir the resulting mixture at room temperature for several hours until TLC indicates the reaction is complete.
- Concentrate the mixture under reduced pressure.
- Add water to the residue and basify the mixture to a pH of 8.0 with an aqueous ammonia solution.
- Extract the product with dichloromethane.
- Combine the organic extracts, wash with water and brine, and then dry over anhydrous magnesium sulfate.
- Filter the solution and concentrate the filtrate under reduced pressure to obtain the final product, **Thiomorpholine** 1,1-dioxide.

## Synthesis of **Thiomorpholine** 1,1-dioxide Hydrochloride

The hydrochloride salt is often preferred for its increased stability and solubility.

- Dissolve tert-butyl 1,1-dioxo**thiomorpholine**-4-carboxylate in a solvent mixture of hydrochloric acid-methanol and tetrahydrofuran.
- Slowly add concentrated hydrochloric acid to the reaction mixture while stirring at room temperature.
- Continue stirring for approximately 3 hours.
- Concentrate the solution under reduced pressure to remove the solvent.

- Suspend the resulting crystals in methanol, filter, wash with methanol, and dry to yield **thiomorpholine 1,1-dioxide hydrochloride** as colorless crystals.

## Characterization

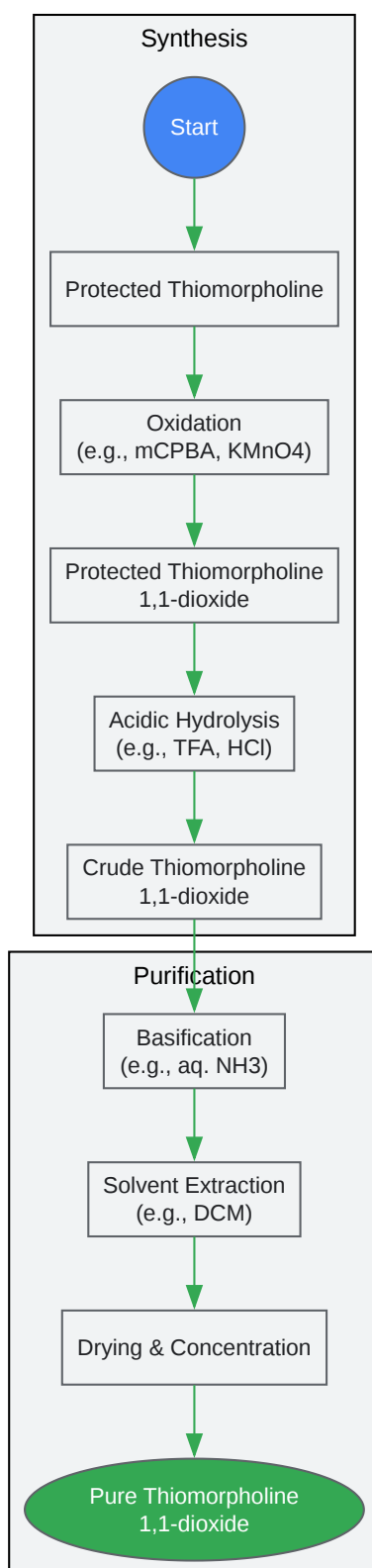
The synthesized product is typically characterized using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR is used to confirm the structure of the compound. For the hydrochloride salt, the proton NMR spectrum in DMSO- $d_6$  shows a multiplet at  $\delta$  3.54 (8H) and a broad singlet at  $\delta$  9.83 (2H).
- Infrared (IR) Spectroscopy: To identify the functional groups present, particularly the sulfone group.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound.

## Mandatory Visualizations

### Logical Workflow for Synthesis

The following diagram illustrates the general workflow for the synthesis and purification of **thiomorpholine 1,1-dioxide**.

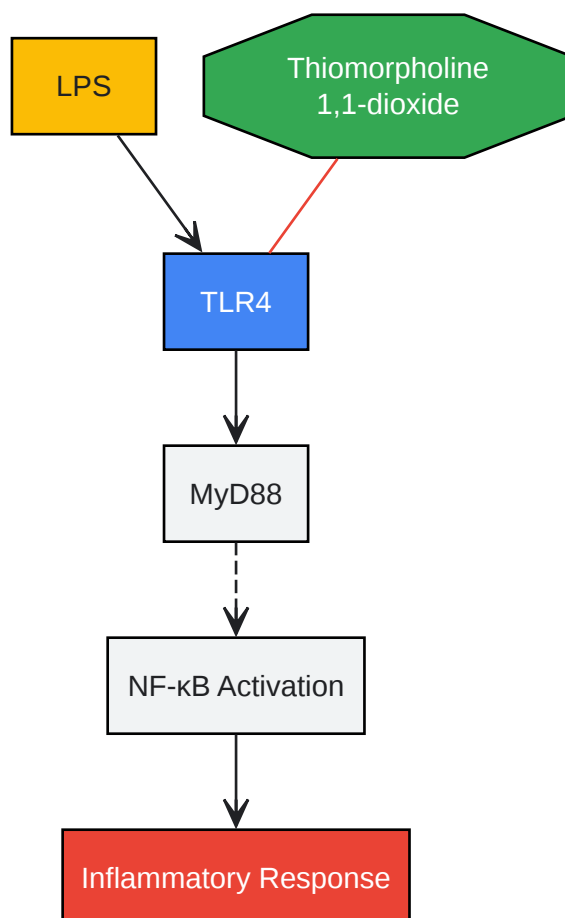


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Caption: General workflow for the synthesis of **thiomorpholine** 1,1-dioxide.

## Biological Signaling Pathway Inhibition

**Thiomorpholine 1,1-dioxide** has been shown to possess anti-inflammatory properties, which may be attributed to its inhibition of the Toll-like receptor 4 (TLR4) signaling pathway.



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Caption: Inhibition of the TLR4 signaling pathway by **thiomorpholine 1,1-dioxide**.

## Reactivity and Stability

**Thiomorpholine 1,1-dioxide** is known to be air-sensitive, and therefore, proper storage under an inert atmosphere is recommended to maintain its quality. It is incompatible with bases and oxidizing agents. Hazardous decomposition products include carbon oxides, nitrogen oxides (NO<sub>x</sub>), and sulfur oxides.

## Biological Activity and Applications

**Thiomorpholine** and its derivatives are important scaffolds in drug discovery. **Thiomorpholine** 1,1-dioxide, in particular, is a key building block for synthesizing compounds with a range of therapeutic applications.

- **Anti-inflammatory and Antimicrobial Agents:** It is used in the synthesis of anti-inflammatory, analgesic, and antimicrobial drugs.
- **Antitumor Activity:** The compound has been investigated for its antitumor effects, which are thought to stem from its ability to inhibit protein synthesis and DNA replication in cancer cells.
- **Enzyme Inhibition:** Derivatives of **thiomorpholine** 1,1-dioxide are used as cyclin G-associated kinase inhibitors.
- **Other Applications:** It has also been shown to increase the levels of the CB2 receptor and has applications in agrochemicals and material science.

## Conclusion

**Thiomorpholine** 1,1-dioxide is a heterocyclic compound with a well-defined set of physicochemical properties that make it an attractive component in the field of medicinal chemistry. Its synthesis is achievable through established protocols, and its biological activities, particularly in the areas of anti-inflammatory and antitumor research, continue to be an area of active investigation. This guide provides core technical information to aid researchers and drug development professionals in their work with this versatile molecule.

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- To cite this document: BenchChem. [Thiomorpholine 1,1-dioxide fundamental chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091149#thiomorpholine-1-1-dioxide-fundamental-chemical-properties]

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